

Application Note: Scalable Laboratory Synthesis of 5-Fluorobiphenyl-2-carboxamide

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Compound of Interest

Compound Name: 5-Fluorobiphenyl-2-carboxamide

CAS No.: 1214353-10-2

Cat. No.: B3090889

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Introduction & Mechanistic Rationale

The compound **5-Fluorobiphenyl-2-carboxamide** (CAS: 1214353-10-2)[1] is a highly valuable fluorinated biaryl building block utilized in the development of advanced active pharmaceutical ingredients (APIs), including PARP inhibitors and anti-inflammatory agents.

Synthesizing this scaffold at scale requires a robust, high-yielding, and environmentally conscious approach. This application note details a highly optimized Suzuki-Miyaura cross-coupling methodology. By coupling 2-bromo-4-fluorobenzamide (CAS: 1006-40-2)[2] with phenylboronic acid, we establish the biaryl axis. To ensure pharmaceutical-grade scalability, this protocol utilizes 2-methyltetrahydrofuran (2-MeTHF) as a green solvent[3] and integrates a rigorous palladium scavenging step using silica-supported thiols (Si-Thiol) to reduce heavy metal contamination to single-digit ppm levels[4].

Process Workflow & Catalytic Design

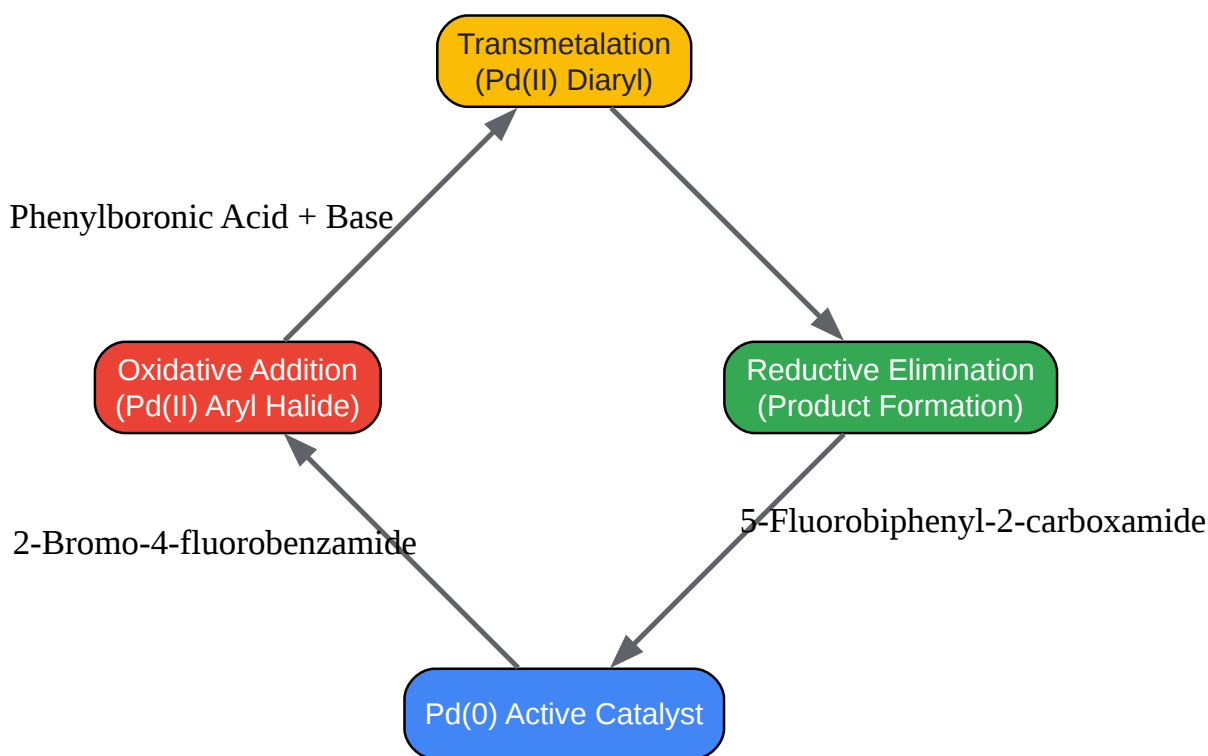
The synthesis is designed as a self-validating system where each step naturally sets up the conditions for the next, minimizing solvent swaps and intermediate isolations.



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Figure 1: Scalable downstream processing workflow for **5-fluorobiphenyl-2-carboxamide**.

The choice of catalyst is critical. We deploy Pd(dppf)Cl₂, a bidentate palladium complex. The large bite angle of the dppf ligand accelerates the reductive elimination step and drastically suppresses undesired dehalogenation of the fluorine atom, ensuring high chemoselectivity.



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Figure 2: Pd-catalyzed Suzuki-Miyaura cross-coupling catalytic cycle.

Materials and Reagents

All quantitative data for a standard 100 mmol scale-up batch is summarized below.

Table 1: Reaction Components

Reagent / Material	MW (g/mol)	Equivalents	Mass / Volume	CAS Number
2-Bromo-4-fluorobenzamide	218.02	1.00	21.8 g	1006-40-2
Phenylboronic acid	121.93	1.20	14.6 g	98-80-6
Potassium carbonate (K ₂ CO ₃)	138.21	2.00	27.6 g	584-08-7
Pd(dppf)Cl ₂	731.70	0.01	0.73 g	72287-26-4
2-Methyltetrahydrofuran (2-MeTHF)	86.13	Solvent	200 mL	96-47-9
Deionized Water	18.02	Co-solvent	100 mL	7732-18-5
ISOLUTE® Si-Thiol Scavenger	N/A	5.0 (to Pd)	~3.5 g	N/A
n-Heptane	100.20	Anti-solvent	150 mL	142-82-5

Step-by-Step Experimental Protocol

Step 1: Reaction Setup & Degassing

- Charge a 500 mL jacketed reactor with 2-bromo-4-fluorobenzamide (21.8 g), phenylboronic acid (14.6 g), and K₂CO₃ (27.6 g).
- Add 200 mL of 2-MeTHF and 100 mL of DI water to create a biphasic mixture.
- Causality Check: Sparge the mixture with nitrogen gas for 15 minutes. Dissolved oxygen leads to the homocoupling of phenylboronic acid (yielding biphenyl) and degrades the active Pd(0) catalyst[5]. Rigorous degassing ensures high yields.
- Add Pd(dppf)Cl₂ (0.73 g) under a continuous nitrogen sweep.

Step 2: Suzuki-Miyaura Coupling

- Heat the reactor to 80 °C with vigorous mechanical stirring (400 RPM).
- Maintain the reaction for 4 to 6 hours.
- In-Process Control (IPC): Sample the organic layer and analyze via HPLC. The reaction is self-validating and deemed complete when the starting aryl bromide is < 1% Area Under Curve (AUC).

Step 3: Biphasic Workup

- Cool the reactor to 40 °C. Halt stirring and allow the phases to settle for 15 minutes.
- Causality Check: 2-MeTHF is specifically chosen over traditional solvents like THF or Dioxane because it is immiscible with water at lower temperatures[6]. This allows for a clean phase separation, retaining the target API in the upper organic layer while partitioning inorganic salts and boronic acid byproducts into the lower aqueous layer.
- Drain and discard the lower aqueous layer.
- Wash the organic layer with 5% aqueous NaHCO₃ (100 mL) followed by brine (100 mL) to neutralize any residual acidity and remove trace salts.

Step 4: Palladium Scavenging

- Add 3.5 g of ISOLUTE® Si-Thiol (or equivalent silica-supported thiol) directly to the 2-MeTHF organic phase[4].
- Stir the suspension at 60 °C for 2 hours.
- Causality Check: Thiol-functionalized silica covalently binds both Pd(0) and Pd(II) species through strong metal-sulfur affinity. Heating to 60 °C ensures rapid scavenging kinetics, dropping residual palladium from ~300 ppm down to strictly regulated pharmaceutical limits (< 10 ppm)[7].
- Filter the mixture hot through a pad of Celite to remove the Si-Thiol resin and precipitated Pd black. Rinse the filter cake with warm 2-MeTHF (20 mL).

Step 5: Crystallization & Isolation

- Transfer the clear, pale-yellow filtrate to a clean reactor and concentrate under reduced pressure to approximately 3 volumes (~65 mL).
- Gradually add n-heptane (130 mL) as an anti-solvent over 30 minutes while cooling the mixture to 5 °C.
- Causality Check: **5-Fluorobiphenyl-2-carboxamide** is highly soluble in 2-MeTHF but insoluble in heptane. Controlled anti-solvent addition induces supersaturation, precipitating highly pure, filterable crystals rather than an unworkable oil.
- Filter the resulting white crystalline solid. Wash the filter cake with cold heptane (30 mL).
- Dry the product in a vacuum oven at 45 °C for 12 hours.

Quality Metrics & Characterization

The described protocol yields a highly pure product suitable for downstream API manufacturing without the need for column chromatography.

Table 2: Process Parameters & Quality Metrics

Metric	Expected Result	Analytical Method
Isolated Yield	19.5 g (90% Theoretical)	Gravimetric
Chemical Purity	> 99.5%	HPLC (UV 254 nm)
Residual Palladium	< 10 ppm	ICP-MS
Appearance	White to off-white crystalline powder	Visual Inspection

References

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